

Introduction: The Prominence of the Pyrazole Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name: 3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid

CAS No.: 1351385-42-6

Cat. No.: B2531761

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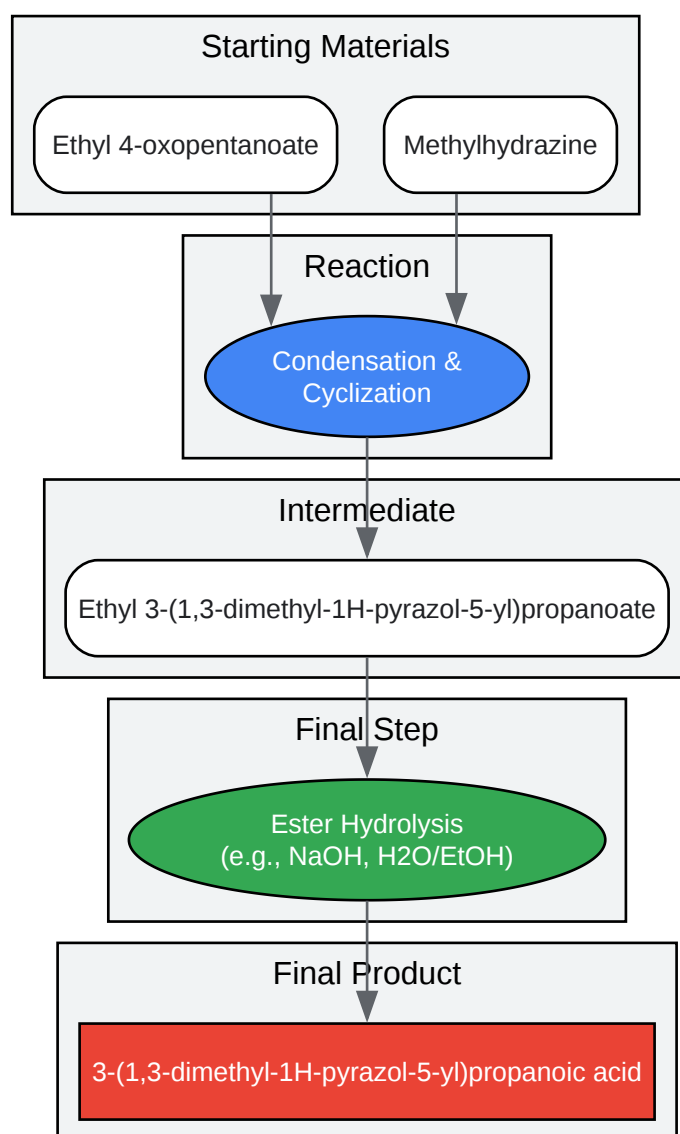
The pyrazole nucleus, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, stands as a "privileged scaffold" in medicinal chemistry.^{[1][2]} Its unique structural and electronic properties have made it a cornerstone in the design of a vast array of therapeutic agents, with over 40 pyrazole-containing drugs approved by the FDA for a wide range of clinical conditions.^[3] These include well-known drugs such as the anti-inflammatory celecoxib, the antipsychotic CDPPB, and the analgesic difenamizole.^{[1][3]} The versatility of the pyrazole ring allows for diverse substitutions, enabling the fine-tuning of pharmacokinetic and pharmacodynamic properties to achieve desired biological effects.^[4]

This guide focuses on a specific, yet underexplored member of this class: **3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid**. While direct literature on this compound is sparse, its structural motifs—a substituted pyrazole core and a propanoic acid side chain—suggest a high potential for biological activity. This document will serve as a comprehensive technical guide for researchers, scientists, and drug development professionals. It will provide a proposed synthetic pathway, detailed experimental protocols, and an exploration of its potential therapeutic applications based on the extensive knowledge of structurally related pyrazole derivatives.

Proposed Synthesis and Characterization

A plausible and efficient synthesis of **3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid** can be envisioned through a classical Knorr-type pyrazole synthesis, which involves the condensation of a β -dicarbonyl compound with a hydrazine derivative.

Synthetic Workflow Diagram



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Caption: Proposed two-step synthesis of the target compound.

Detailed Experimental Protocol: Synthesis

Step 1: Synthesis of Ethyl 3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoate

- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add ethyl 4-oxopentanoate (1 equivalent) and a suitable solvent such as ethanol.
- Slowly add methylhydrazine (1.1 equivalents) to the solution at room temperature. A slight exotherm may be observed.
- Add a catalytic amount of a Brønsted acid, such as acetic acid, to the reaction mixture.[\[5\]](#)
- Heat the reaction mixture to reflux and monitor the progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature and remove the solvent under reduced pressure.
- Purify the resulting crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield the intermediate ester.

Step 2: Hydrolysis to **3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid**

- Dissolve the purified ethyl 3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoate (1 equivalent) in a mixture of ethanol and water.
- Add an excess of sodium hydroxide (2-3 equivalents) and heat the mixture to reflux.
- Monitor the reaction by TLC until the starting material is consumed.
- Cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
- Dilute the remaining aqueous solution with water and wash with a non-polar solvent like diethyl ether to remove any unreacted starting material.
- Cool the aqueous layer in an ice bath and acidify to a pH of approximately 3-4 with dilute hydrochloric acid.

- The final product should precipitate out of the solution. Collect the solid by filtration, wash with cold water, and dry under vacuum to yield **3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid**.

Characterization

The identity and purity of the synthesized compound should be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to confirm the chemical structure.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- High-Performance Liquid Chromatography (HPLC): To assess the purity of the final compound.

Physicochemical Properties and In Silico ADME Prediction

The physicochemical properties of a compound are critical determinants of its pharmacokinetic behavior. In silico tools can provide valuable early insights into the drug-likeness of a molecule.

Property	Predicted Value	Implication in Drug Development
Molecular Weight	~182.21 g/mol	Compliant with Lipinski's rule of five (<500), favoring good absorption.
logP	~0.8 - 1.5	Indicates balanced lipophilicity, which is favorable for cell membrane permeability and aqueous solubility.
pKa (acidic)	~4.5 - 5.0	The carboxylic acid moiety will be ionized at physiological pH, influencing solubility and receptor interactions.
H-Bond Donors	1	Compliant with Lipinski's rule (<5).
H-Bond Acceptors	3	Compliant with Lipinski's rule (<10).

Note: These are estimated values and should be experimentally verified.

Potential Biological Activities and Therapeutic Targets

The broad spectrum of biological activities exhibited by pyrazole derivatives suggests several potential therapeutic applications for **3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid**.^[6]

Anticancer Potential

Pyrazole derivatives have been extensively investigated as anticancer agents, targeting various hallmarks of cancer.^[4] They have been shown to inhibit key enzymes involved in cancer cell proliferation and survival.

- **Kinase Inhibition:** Many pyrazole-containing compounds are potent inhibitors of protein kinases, such as EGFR, VEGFR-2, and CDKs, which are often dysregulated in cancer.^[4]

- Tubulin Polymerization Inhibition: Some pyrazole derivatives interfere with microtubule dynamics, leading to cell cycle arrest and apoptosis.[4]
- HDAC and KDM5B Inhibition: More recently, pyrazoles have been identified as inhibitors of histone deacetylases (HDACs) and histone demethylases like KDM5B, suggesting a role in epigenetic regulation.[7]

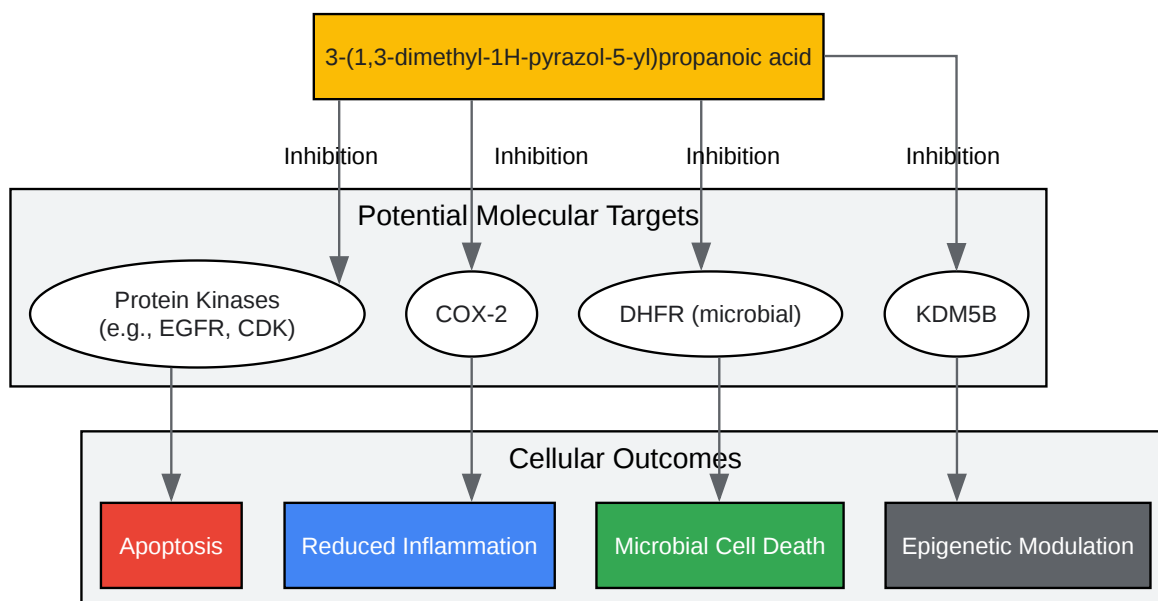
Anti-inflammatory Activity

The most famous pyrazole-containing drug, Celecoxib, is a selective COX-2 inhibitor.[1] The structural features of **3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid** could allow it to interact with the active site of cyclooxygenase enzymes, potentially leading to anti-inflammatory effects.

Antimicrobial Activity

Novel pyrazole derivatives have demonstrated potent activity against various bacterial and fungal strains, including resistant ones like MRSA.[2] The mechanism often involves the inhibition of essential microbial enzymes such as dihydrofolate reductase (DHFR).[2]

Potential Signaling Pathway Modulation



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Caption: Potential molecular targets and resulting cellular effects.

Experimental Protocols for Biological Evaluation

MTT Cell Viability Assay for Anticancer Screening

This protocol is designed to assess the cytotoxic effects of the compound on cancer cell lines.

- **Cell Seeding:** Seed cancer cells (e.g., MCF-7, A549) in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours.
- **Compound Treatment:** Prepare serial dilutions of **3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid** in the appropriate cell culture medium. Add the compound solutions to the wells and incubate for 48-72 hours. Include a vehicle control (e.g., DMSO) and a positive control (e.g., doxorubicin).
- **MTT Addition:** Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- **Formazan Solubilization:** Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration at which 50% of cell growth is inhibited).

In Vitro Kinase Inhibition Assay

This protocol can be adapted for various kinases to determine if the compound acts as an inhibitor.

- **Reaction Setup:** In a 96-well plate, combine a buffer solution, the kinase of interest, a specific substrate peptide, and ATP.
- **Inhibitor Addition:** Add varying concentrations of **3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid** to the wells. Include a no-inhibitor control.

- **Reaction Initiation and Incubation:** Initiate the reaction by adding ATP. Incubate the plate at 30°C for a specified period (e.g., 60 minutes).
- **Detection:** Stop the reaction and quantify the amount of phosphorylated substrate. This can be done using various methods, such as antibody-based detection (e.g., ELISA) or luminescence-based assays that measure the amount of remaining ATP.
- **Data Analysis:** Plot the kinase activity against the inhibitor concentration to determine the IC50 value.

Future Directions and Conclusion

3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid represents a promising, yet unexplored, molecule within the esteemed class of pyrazole-containing compounds. Its straightforward synthesis and favorable predicted physicochemical properties make it an attractive candidate for further investigation.

Future research should focus on:

- **Experimental Validation:** Synthesizing the compound and experimentally verifying its physicochemical properties.
- **Broad Biological Screening:** Testing its activity against a wide range of cancer cell lines, microbial strains, and inflammatory markers.
- **Target Identification:** Elucidating the specific molecular targets and mechanisms of action for any observed biological activities.
- **Structure-Activity Relationship (SAR) Studies:** Synthesizing analogs to optimize potency and selectivity.

In conclusion, while direct data is currently unavailable, the wealth of information on the pyrazole scaffold provides a strong rationale for investigating **3-(1,3-dimethyl-1H-pyrazol-5-yl)propanoic acid** as a potential lead compound in drug discovery. This guide offers a solid foundation for initiating such research, from synthesis to biological evaluation.

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